

3-Bromo-4-hydroxybenzaldehyde melting point and boiling point

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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An In-depth Technical Guide to the Physicochemical Properties and Synthetic Pathway of **3-Bromo-4-hydroxybenzaldehyde**

This guide provides a comprehensive overview of the melting and boiling points of **3-Bromo-4-hydroxybenzaldehyde**, detailed experimental protocols for their determination, and a summary of a common synthetic route. This document is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data of 3-Bromo-4-hydroxybenzaldehyde

The melting and boiling points are critical physical constants for the identification and purity assessment of a chemical compound.

Property	Value
Melting Point	125-135 °C
Boiling Point	Approximately 261.3 °C (Predicted)[1]

Note: The reported melting point varies slightly across different sources, with ranges such as 130-135 °C[1][2][3], 126 °C[4], 125.0 to 129.0 °C[4], 125-128 °C[5], and 125.00 °C[6] being cited.

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental in chemical analysis. Standard laboratory procedures are detailed below.

Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.^[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^{[8][9]}
- Capillary tubes (sealed at one end)^[10]
- Thermometer
- Mortar and pestle (for sample preparation)

Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered **3-Bromo-4-hydroxybenzaldehyde** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.^{[8][10]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.^[10]
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) as the expected melting point is approached.^[9]
- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.^[9]

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

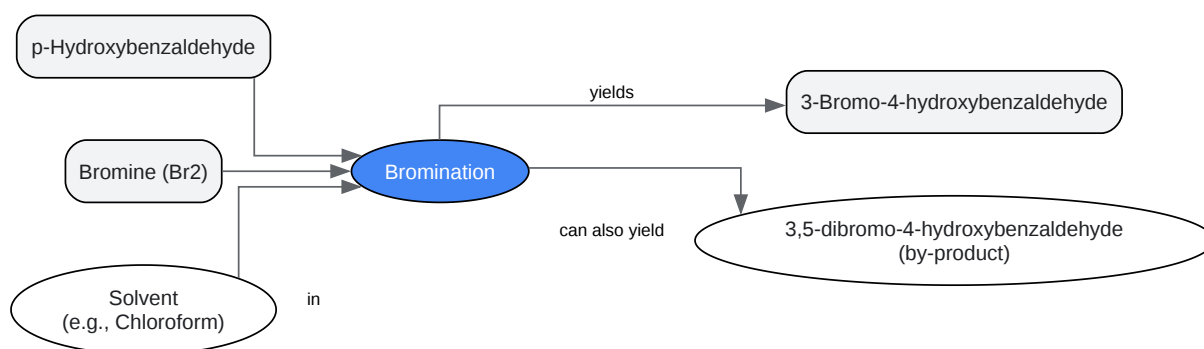
- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid

Procedure:

- **Sample Preparation:** A small amount of the liquid is placed in the small test tube. A capillary tube, with its sealed end uppermost, is then placed inside the test tube containing the liquid.
[11][12]
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped within a Thiele tube containing mineral oil, making sure the heating oil level is appropriate for circulation.[11][12]
- **Heating and Observation:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[11] As the boiling point is approached, a steady stream of bubbles will emerge from the open end of the capillary tube.[11]
- **Data Recording:** The heat source is removed, and the temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[11]

Synthesis of 3-Bromo-4-hydroxybenzaldehyde

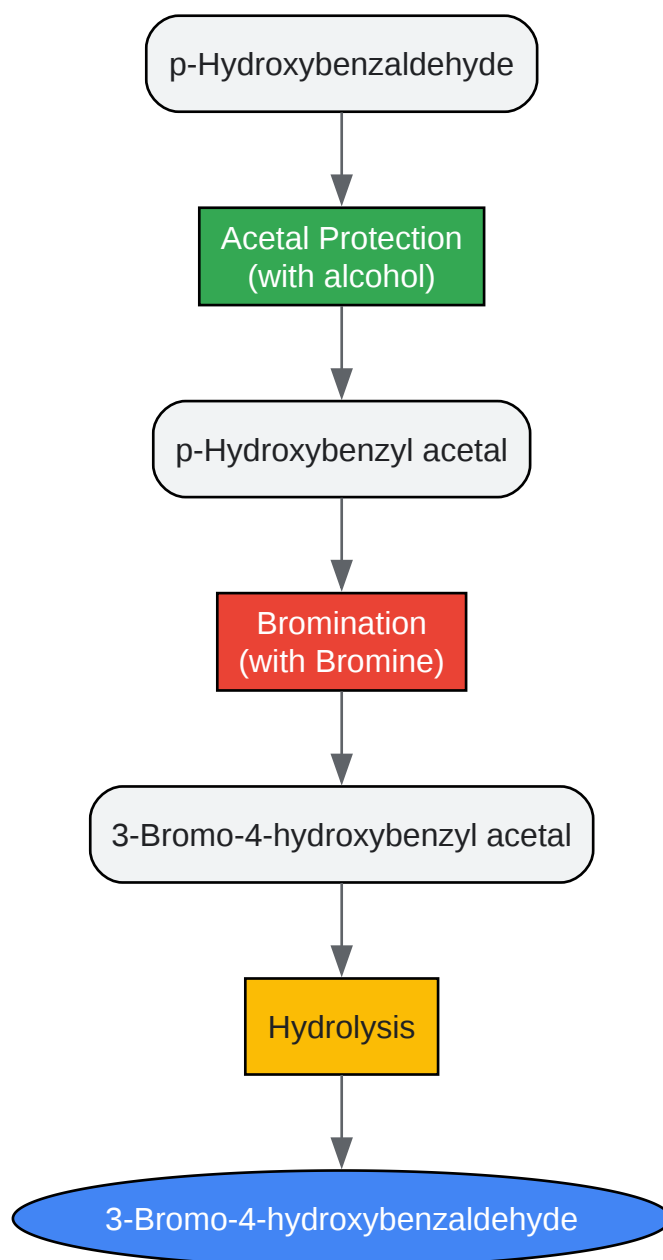
A common method for the synthesis of **3-Bromo-4-hydroxybenzaldehyde** involves the bromination of p-hydroxybenzaldehyde.[13]



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Caption: Synthesis of **3-Bromo-4-hydroxybenzaldehyde** via bromination.

An alternative approach to improve yield and reduce by-products involves a two-step process starting with the acetal protection of p-hydroxybenzaldehyde, followed by bromination and then hydrolysis to yield the final product.[13]

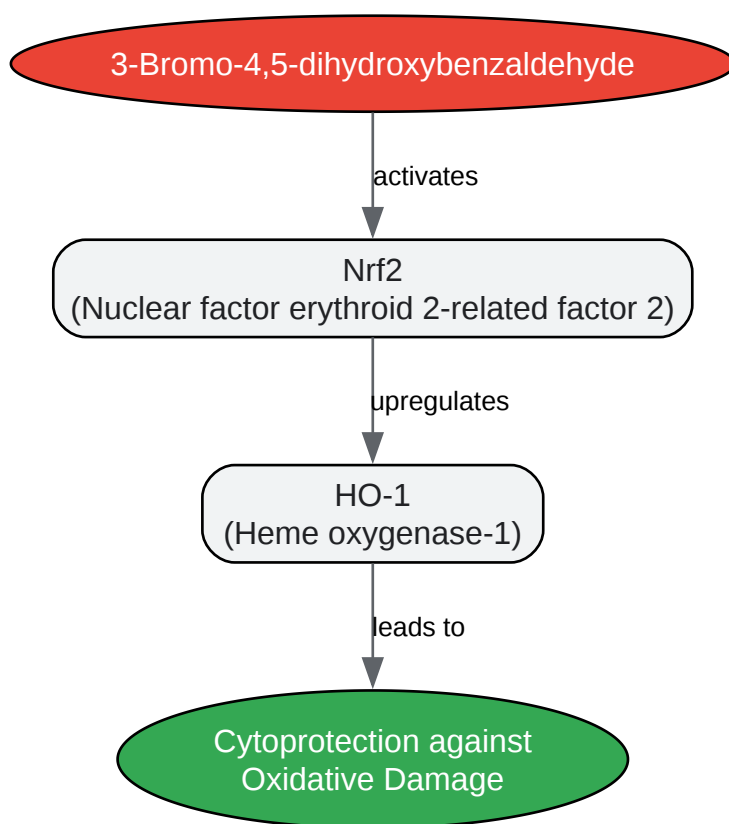


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Caption: Improved synthesis workflow with acetal protection.

Biological Activity Context

Recent studies have explored the biological activities of related compounds. For instance, 3-bromo-4,5-dihydroxybenzaldehyde has been shown to protect skin cells against oxidative damage by activating the Nrf2/HO-1 pathway.^[14]



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Caption: Nrf2/HO-1 signaling pathway activation.

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